

A Comprehensive Technical Guide to 2-Aminothiazolo[5,4-b]pyridine

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Compound of Interest

Compound Name: 2-Aminothiazolo[5,4-b]pyridine

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Abstract

2-Aminothiazolo[5,4-b]pyridine, a heterocyclic amine, is a significant scaffold in medicinal chemistry. This document provides a detailed overview of its chemical properties, synthesis, potential biological activities, and safety considerations. The information is intended to support research and development efforts involving this compound and its derivatives. The 2-aminothiazole core structure is a cornerstone in the synthesis of numerous compounds with a broad spectrum of pharmacological applications, including but not limited to anticancer, antibacterial, and anti-inflammatory agents.^[1]

Chemical and Physical Properties

2-Aminothiazolo[5,4-b]pyridine is a stable chemical compound with the CAS number 31784-70-0.^[2] It is recognized as a valuable research chemical. The fundamental properties of this compound are summarized in the table below.

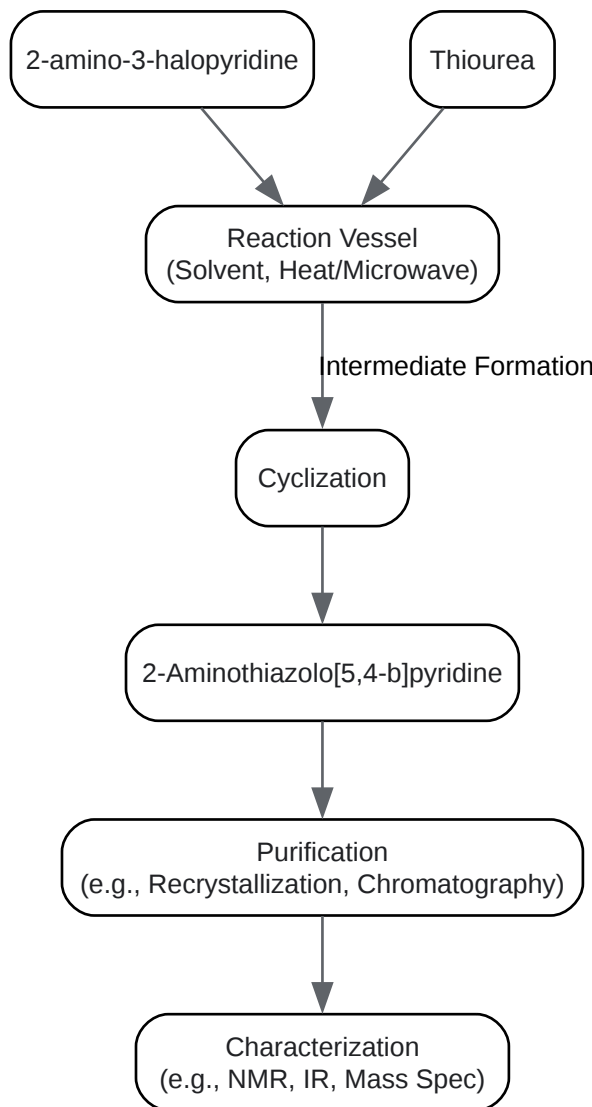
Property	Value	Reference
CAS Number	31784-70-0	[2]
Molecular Formula	C ₆ H ₅ N ₃ S	[2]
Molecular Weight	151.19 g/mol	[2]
IUPAC Name	[3][4]thiazolo[5,4-b]pyridin-2-amine	
Synonyms	2-thiazolo[5,4-b]pyridinamine	
Boiling Point	328.9 °C at 760 mmHg	
Density	1.485 g/cm ³	

Synthesis

The synthesis of **2-aminothiazolo[5,4-b]pyridine** can be achieved through various methods, with the Hantzsch thiazole synthesis being a common approach for the formation of the 2-aminothiazole ring system.[5] A general mechanism for the formation of the **2-aminothiazolo[5,4-b]pyridine** core is depicted in the workflow below. This typically involves the reaction of a halo-substituted pyridine derivative with a source of thiourea.

Experimental Workflow: General Synthesis

General Synthesis of 2-Aminothiazolo[5,4-b]pyridine



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Caption: A generalized workflow for the synthesis of **2-Aminothiazolo[5,4-b]pyridine**.

Detailed Experimental Protocol (General Method for Analogous Compounds)

The following is a generalized protocol for the synthesis of 2-aminothiazole derivatives, which can be adapted for **2-aminothiazolo[5,4-b]pyridine**. This method is based on procedures reported for the synthesis of similar compounds.^[6]

Materials:

- 2-amino-3-halopyridine (starting material)
- Thiourea
- Ethanol (or a suitable green solvent like sabinene)^{[4][7]}
- Hydrochloric acid (catalytic amount) or other suitable catalyst
- Sodium bicarbonate or other base for workup

Procedure:

- To a solution of 2-amino-3-halopyridine (1 equivalent) in ethanol, add thiourea (1-1.2 equivalents).
- Add a catalytic amount of hydrochloric acid.
- The reaction mixture is then heated under reflux or subjected to microwave irradiation for a specified time, monitored by Thin Layer Chromatography (TLC).^{[4][7]}
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent is removed under reduced pressure.
- The residue is dissolved in water and neutralized with a suitable base (e.g., sodium bicarbonate).
- The precipitated solid is collected by filtration, washed with water, and dried.
- The crude product is purified by recrystallization from a suitable solvent or by column chromatography.

- The structure of the final product is confirmed by spectroscopic methods such as NMR, IR, and mass spectrometry.[8]

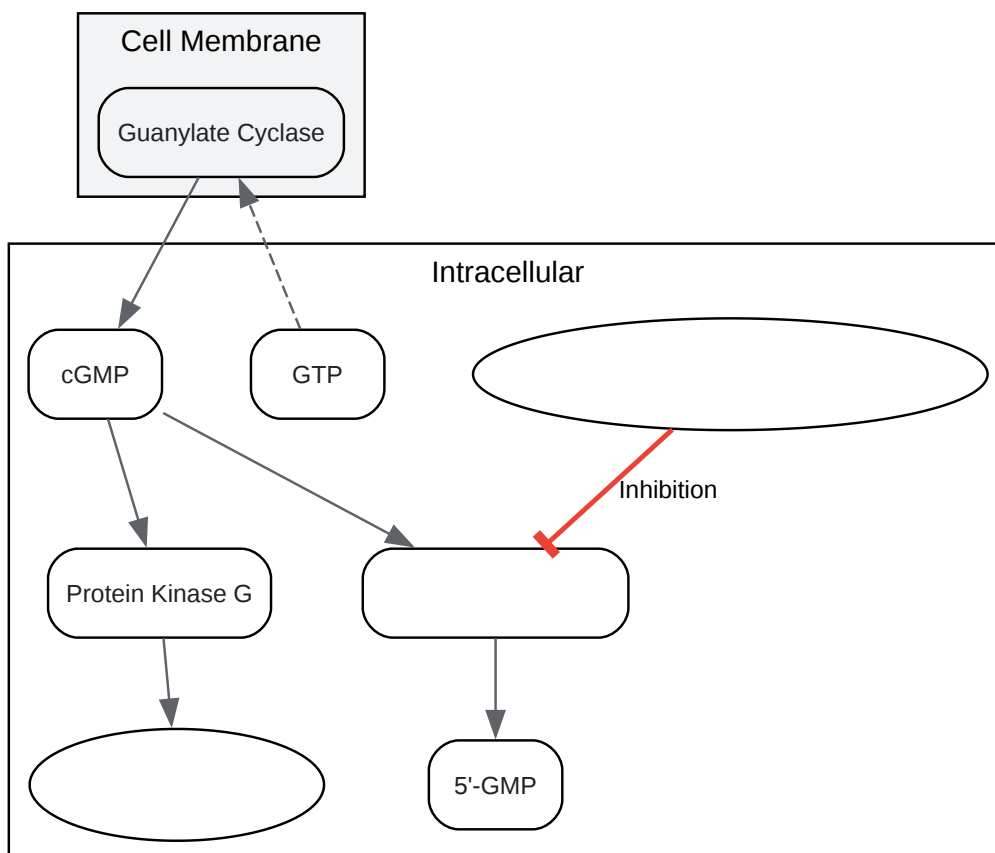
Biological Activities and Potential Applications

The 2-aminothiazole scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.[1]

Potential Signaling Pathway Involvement

While a specific signaling pathway for **2-aminothiazolo[5,4-b]pyridine** is not yet fully elucidated, derivatives of this compound have been investigated as inhibitors of Phosphodiesterase-5 (PDE5).[9] PDE5 is a key enzyme in the cGMP signaling pathway. Inhibition of PDE5 leads to an increase in intracellular cGMP levels, resulting in smooth muscle relaxation.

Potential PDE5 Inhibition Pathway



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Caption: A diagram illustrating the potential mechanism of action via PDE5 inhibition.

Summary of Biological Activities of 2-Aminothiazole Derivatives

Biological Activity	Description
Antimycobacterial	Derivatives have been synthesized and tested for in vitro activity against Mycobacterium tuberculosis.[10]
Antiplasmodial	Certain 2-aminothiazole scaffolds have shown activity against Plasmodium falciparum.[10]
Antiprion	Some 2-aminothiazole analogs have been investigated for their potential in treating prion diseases.[11]
General Antimicrobial	The 2-aminothiazole nucleus is a common feature in compounds with antibacterial and antifungal properties.
Anticancer	Various derivatives have been evaluated for their cytotoxic effects against different cancer cell lines.[6]

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-aminothiazolo[5,4-b]pyridine** (CAS 31784-70-0) is not readily available. However, based on the safety profiles of the parent compounds, 2-aminopyridine and 2-aminothiazole, caution should be exercised when handling this chemical.

Potential Hazards

The following table summarizes the potential hazards based on data for structurally related compounds.

Hazard	Description	Reference
Acute Toxicity (Oral)	Toxic if swallowed.	[12]
Acute Toxicity (Dermal)	Harmful in contact with skin.	[12]
Skin Irritation/Corrosion	May cause skin irritation or severe burns.	[12]
Eye Irritation	Causes serious eye irritation or damage.	[12] [13] [14]
Respiratory Irritation	May cause respiratory irritation.	[12]
Aquatic Toxicity	May be harmful to aquatic life with long-lasting effects.	[12]

Recommended Handling Procedures

- Use in a well-ventilated area or with local exhaust ventilation.[\[12\]](#)[\[14\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[12\]](#)
- Avoid breathing dust, fumes, or vapors.[\[12\]](#)
- Wash hands thoroughly after handling.[\[12\]](#)[\[14\]](#)
- Store in a tightly closed container in a cool, dry place.[\[12\]](#)

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[13\]](#)
- If on Skin: Remove contaminated clothing. Rinse skin with plenty of water. Seek medical attention if irritation persists.[\[13\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[13\]](#)[\[14\]](#)

- If Inhaled: Move person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[13]

Conclusion

2-Aminothiazolo[5,4-b]pyridine is a heterocyclic compound with significant potential as a building block for the development of novel therapeutic agents. Its 2-aminothiazole core is associated with a diverse range of biological activities. Further research into the synthesis of novel derivatives and the elucidation of their specific mechanisms of action is warranted to fully explore the therapeutic potential of this chemical scaffold. Proper safety precautions are essential when handling this and related compounds.

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